

AR453588 off-target effects to consider

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Compound of Interest

Compound Name: AR453588

Cat. No.: B1192138

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AR453588 Technical Support Center

This technical support guide is intended for researchers, scientists, and drug development professionals using **AR453588** in their experiments. It provides an overview of the compound, answers to frequently asked questions, and troubleshooting guidance based on currently available information.

General Information

AR453588 is a potent, orally bioavailable small molecule activator of glucokinase (GK), an enzyme crucial for glucose sensing and metabolism in the pancreas and liver. With an EC50 of 42 nM, it demonstrates significant anti-hyperglycemic activity by enhancing glucose disposal.[1] [2] While **AR453588** has been investigated for its potential as an anti-diabetic agent, specific data regarding its off-target effects are not extensively documented in publicly available literature. Therefore, researchers should consider the possibility of off-target interactions, a common characteristic of small molecule inhibitors and activators.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **AR453588**?

A1: **AR453588** is a glucokinase activator.[1][2] Glucokinase is a key enzyme in glucose metabolism, and by activating it, **AR453588** enhances the conversion of glucose to glucose-6-phosphate. This action in the liver and pancreas leads to increased glycogen synthesis and insulin secretion, respectively, resulting in lowered blood glucose levels.

Q2: Are there any known off-target effects of **AR453588**?

A2: Specific off-target interactions for **AR453588** have not been detailed in the available search results. As with any small molecule, the potential for off-target effects exists and should be a consideration in experimental design and data interpretation. General liabilities of the glucokinase activator class include the potential for hypoglycemia, hyperlipidemia, and a decline in efficacy over prolonged use.[3]

Q3: What are the solubility and recommended storage conditions for **AR453588**?

A3: **AR453588** is soluble in various solvents, including DMSO, PEG300, Tween-80, and saline mixtures. For stock solutions, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 1 month.

Q4: What pharmacokinetic properties of **AR453588** have been reported?

A4: In vivo studies have provided some pharmacokinetic parameters for **AR453588**. These are summarized in the table below.

Quantitative Data Summary

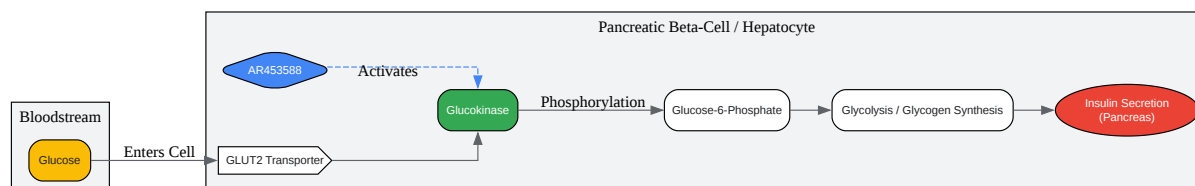
Parameter	Value	Species/Conditions	Reference
EC50	42 nM	In vitro	
Cmax	1.67 µg/mL	10 mg/kg, p.o.	
Tmax	1.0 h	10 mg/kg, p.o.	
AUCinf	4.65 h*µg/mL	10 mg/kg, p.o.	
Bioavailability (F)	60.3%	10 mg/kg, p.o.	
Clearance (CL)	21.6 mL/min/kg	1 mg/kg, i.v.	
Volume of Distribution (Vss)	0.746 L/kg	1 mg/kg, i.v.	
Half-life (t1/2)	1.28 h	1 mg/kg, i.v.	

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Variability in experimental results	- Compound precipitation due to poor solubility. - Inconsistent dosing or administration.	- Ensure complete dissolution of AR453588. Sonication or gentle heating may be used to aid dissolution. - Prepare fresh solutions for each experiment and use precise administration techniques.
Observed effects are not consistent with glucokinase activation	- Potential off-target effects. - Experimental artifacts.	- Perform control experiments with structurally related but inactive compounds. - Use multiple cell lines or model systems to confirm findings. - Consider a kinase selectivity profiling panel to identify potential off-target interactions.
Decline in compound efficacy over time in chronic studies	- A known issue with some glucokinase activators, potentially due to adaptive responses in glucose metabolism.	- Monitor metabolic parameters closely over the course of the study. - Consider intermittent dosing schedules.
Unexpected cellular toxicity	- Off-target effects. - Compound degradation.	- Assess cell viability with and without the compound. - Ensure proper storage and handling of the compound to prevent degradation.

Visualizations

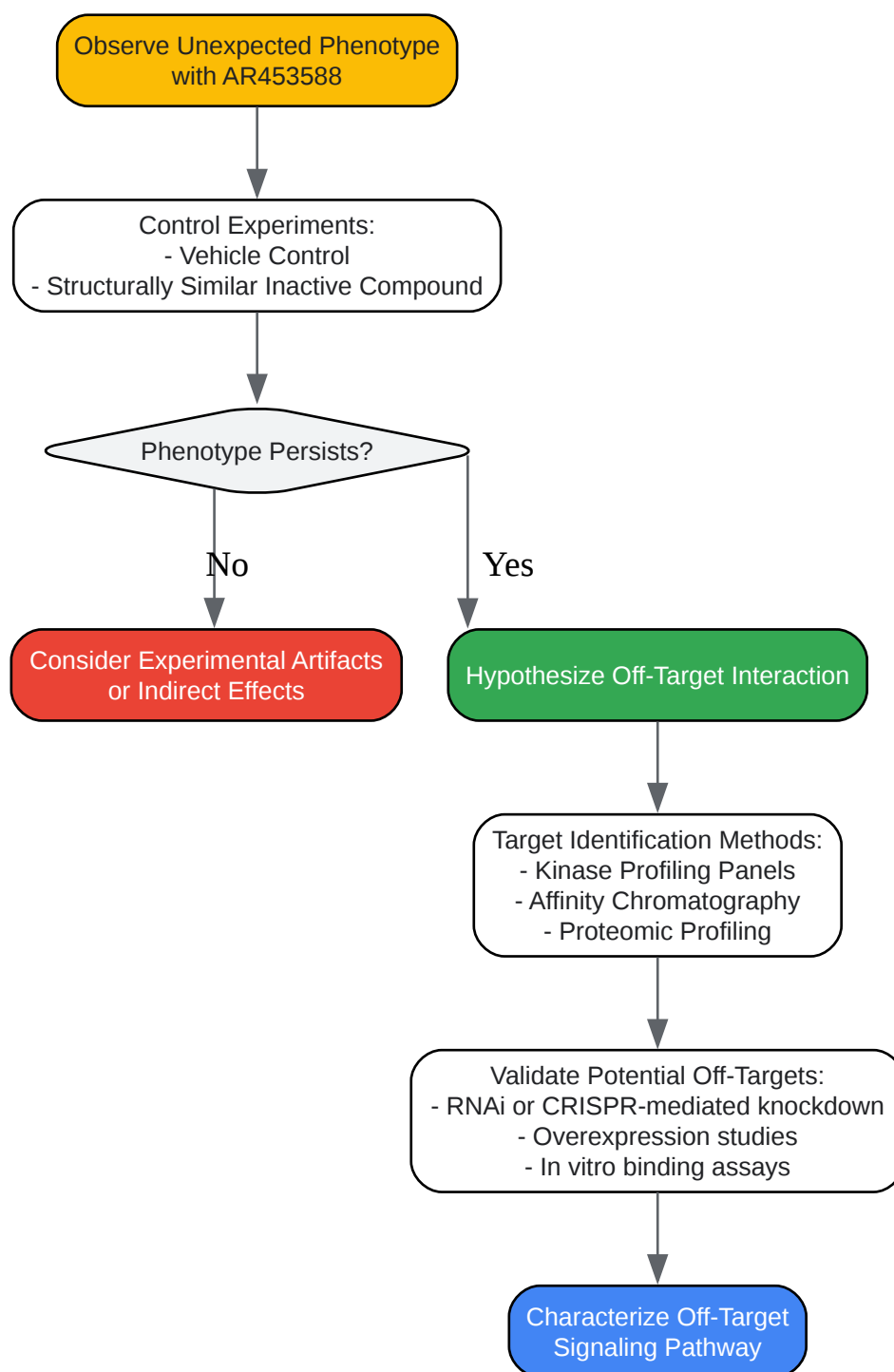
Signaling Pathway of Glucokinase Activation



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Caption: Glucokinase activation by **AR453588** enhances glucose metabolism.

Experimental Workflow for Investigating Off-Target Effects



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Caption: A logical workflow to investigate potential off-target effects.

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References

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